Technical Support Center: Purification and Handling of N-Octylformamide

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Compound of Interest

Compound Name:	*N-Octylformamide*
CAS No.:	*6282-06-0*
Cat. No.:	*B1360419*

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Welcome to the technical support guide for the purification of **N-octylformamide**. This resource is designed for researchers, scientists, and drug development professionals who require exceptionally dry **N-octylformamide** for use in moisture-sensitive reactions. As a solvent, its performance is directly tied to its purity. This guide provides in-depth, field-proven answers and protocols to ensure your experiments are successful.

Frequently Asked Questions (FAQs)

Q1: What is **N-octylformamide**, and why is its purity so critical for my experiments?

N-octylformamide ($C_9H_{19}NO$) is a high-boiling point, polar aprotic solvent.[1][2] Its utility in moisture-sensitive reactions, such as certain organometallic couplings or anionic polymerizations, is contingent on the rigorous exclusion of water and other reactive impurities. Water can react with or deactivate common reagents like organolithiums, Grignard reagents, and metal hydrides, leading to low yields, side product formation, or complete reaction failure.[3] Therefore, ensuring the solvent is anhydrous is a prerequisite for reproducible and successful synthesis.

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Q2: What are the primary impurities in commercial-grade **N-octylformamide**?

The most significant and detrimental impurity for moisture-sensitive applications is water. Commercial grades of **N-octylformamide** can contain several hundred parts per million (ppm) of water absorbed from the atmosphere. Other potential impurities, though typically less concentrated, may include:

- Formic Acid: Arising from hydrolysis of the formamide group.
- Octylamine: Another potential hydrolysis or decomposition product.
- Dimethylamine and Carbon Monoxide: While more characteristic of N,N-dimethylformamide (DMF) decomposition, similar breakdown pathways can be catalyzed by strong acids or bases, especially at elevated temperatures.[4][5]

Q3: What is the recommended general strategy for purifying **N-octylformamide**?

A robust, multi-step approach is required to render **N-octylformamide** suitable for demanding applications. The strategy involves:

- Pre-drying: Stirring the solvent over a suitable chemical desiccant to remove the bulk of the water content.
- Fractional Vacuum Distillation: Separating the **N-octylformamide** from the drying agent and any non-volatile or less-volatile impurities. This step is crucial and must be done under reduced pressure to prevent thermal decomposition.[4]
- Inert Atmosphere Storage: Storing the purified, anhydrous solvent over activated molecular sieves under an inert atmosphere (e.g., Nitrogen or Argon) to prevent re-absorption of moisture.[6][7]

Q4: Which drying agent is most effective and safest for **N-octylformamide**?

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For formamides, activated 3Å or 4Å molecular sieves are the preferred drying agents.[4][8] They are highly efficient at scavenging water and are chemically inert towards the formamide functional group.

- Why not other drying agents?
  - Calcium Hydride (CaH_2): While a powerful drying agent, it can react with formamides, especially at elevated temperatures, leading to decomposition.[5]
  - Sodium Hydroxide (NaOH) or Potassium Hydroxide (KOH): These strong bases can catalyze the hydrolysis of the formamide, producing octylamine and formate salts.[4]
  - Phosphorus Pentoxide (P_2O_5): This is a highly effective but strongly acidic drying agent that can cause decomposition.[4]

Q5: Why is vacuum distillation mandatory for N-octylformamide?

N-octylformamide has a very high atmospheric boiling point of approximately 291°C.[9][10] Attempting to distill it at this temperature would almost certainly lead to significant thermal decomposition, resulting in a discolored and impure product. By applying a vacuum, the boiling point is substantially lowered, allowing for a clean separation from non-volatile impurities well below the decomposition temperature.

Q6: How must I store the purified, anhydrous N-octylformamide?

Proper storage is as critical as the purification itself. The purified solvent must be handled exclusively under an inert atmosphere (Argon or Nitrogen).[11] It should be stored in a robust, oven-dried glass container (e.g., a Straus flask or a bottle with a septum-sealed cap) containing reactivated 3Å or 4Å molecular sieves to scavenge any trace moisture that may enter during transfers.[4][7] Ensure the container is clearly labeled as "Anhydrous **N-Octylformamide**" and dated.

Troubleshooting Guide for Common Issues

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Problem: My reaction failed, and I suspect residual water in my purified **N-octylformamide**. How can I verify the water content?

- Root Cause Analysis: Even after purification, moisture can be introduced from improperly dried glassware, exposure to the atmosphere during transfer, or using a saturated drying agent.
- Solution: Quantitative Verification
  - Karl Fischer Titration: This is the gold standard for accurately determining low levels of water in organic solvents. A coulometric Karl Fischer titrator can provide precise water content readings in the ppm range. For truly anhydrous solvent suitable for sensitive reactions, a target of <50 ppm is recommended.
  - Handling for Analysis: When taking a sample for Karl Fischer analysis, it is critical to use a dry, nitrogen-flushed syringe and needle and transfer the sample directly to the titration cell to prevent atmospheric moisture contamination.[12]

Problem: The **N-octylformamide** turned yellow or brown during vacuum distillation.

- Root Cause Analysis: Discoloration is a clear indicator of thermal decomposition. This can be caused by several factors:
  - Excessive Heat: The heating mantle temperature is too high, causing localized overheating at the flask surface.
  - Poor Vacuum: A leak in the system or an inefficient vacuum pump results in a higher-than-expected boiling point, forcing the use of higher temperatures.
  - Presence of Contaminants: Acidic or basic impurities that were not removed by the initial drying agent can catalyze decomposition at elevated temperatures.[4]
- Solutions & Preventative Measures:

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- Use a Heating Mantle with a Stirrer: Ensure vigorous stirring to promote even heating and prevent bumping.
- Insulate the Distillation Column: Wrap the column with glass wool or aluminum foil to maintain the vapor temperature and ensure an efficient fractional distillation.
- Check Vacuum System: Before starting, ensure all glass joints are properly sealed (using a minimal amount of high-vacuum grease) and that the vacuum pump can achieve the required pressure (typically 1-10 mmHg).
- Consider a Pre-treatment: If the starting material is suspected to be highly acidic or basic, a preliminary wash with a dilute, weak acid or base followed by drying may be beneficial, though this adds complexity and potential for introducing more water.

Problem: The vacuum distillation is proceeding extremely slowly or has stalled.

- Root Cause Analysis: Insufficient energy input or an inadequate vacuum are the most common culprits.
- Troubleshooting Steps:
  - Verify Vacuum Level: Check the reading on your vacuum gauge. If it is higher than expected, meticulously check for leaks at all joints, stopcocks, and tubing connections.
  - Inspect the Cold Trap: Ensure your cold trap (placed between the distillation setup and the pump) is filled with an appropriate coolant (e.g., dry ice/acetone or liquid nitrogen) to prevent solvent vapors from entering and degrading the vacuum pump oil.
  - Gradually Increase Heat: Slowly increase the temperature of the heating mantle. Avoid sudden, large temperature changes. The goal is a steady, controlled distillation rate of approximately 1-2 drops per second.
  - Ensure Proper Insulation: A poorly insulated distillation head can lead to excessive heat loss and prevent the vapor from reaching the condenser.

Data & Protocols

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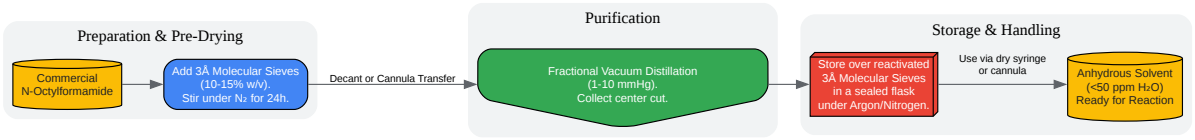
Physical Properties of N-Octylformamide

Property	Value	Source(s)
Molecular Formula	$C_9H_{19}NO$	[1][13]
Molecular Weight	157.26 g/mol	[1][9]
Boiling Point (Atmospheric)	291°C	[9][10]
Appearance	Colorless Liquid	[7]
Purity (Typical Commercial)	~98%	

Diagram: N-Octylformamide Purification Workflow



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Caption: Workflow for obtaining anhydrous **N-octylformamide**.

Experimental Protocol: Purification of N-Octylformamide

Safety First: Always work in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.[6][14] All glassware must be oven-dried (>125°C overnight) and assembled hot while flushing with dry nitrogen or argon to remove adsorbed moisture.[12]

Step 1: Pre-drying with Molecular Sieves

- Place a stir bar into a 1 L oven-dried, two-neck round-bottom flask equipped with a reflux condenser topped with a nitrogen/argon inlet.

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- Add 500 mL of commercial-grade **N-octylformamide** to the flask.
- Add 50-75 g (approx. 10-15% w/v) of freshly activated 3Å molecular sieves.
  - Activation Note: To activate molecular sieves, heat them in a porcelain dish in a muffle furnace at ~350°C for at least 12 hours, then cool them in a desiccator under vacuum.[5]
- Stir the mixture under a positive pressure of nitrogen or argon at room temperature for at least 24 hours.

Step 2: Fractional Vacuum Distillation

- Assemble a vacuum distillation apparatus using oven-dried glassware. Ensure all joints are lightly greased and secured with clips. Include a short Vigreux column to aid separation.
- Carefully decant or cannula transfer the pre-dried **N-octylformamide** from the molecular sieves into the distillation flask. Add a few fresh, oven-dried boiling chips or a magnetic stir bar.
- Connect the apparatus to a high-vacuum pump protected by a cold trap.
- Slowly and carefully apply vacuum, ensuring there is no vigorous bumping.
- Once a stable vacuum (e.g., ~5 mmHg) is achieved, begin gently heating the distillation flask using a heating mantle controlled by a variable transformer.
- Discard the initial fraction (the first ~5% of the distillate), as it may contain more volatile impurities.
- Collect the main fraction, noting the boiling point at the recorded pressure.
- Stop the distillation before the flask goes to dryness to prevent the concentration and potential decomposition of non-volatile impurities. Leave about 10-15% of the initial volume as residue.
- Vent the system to inert gas (Nitrogen or Argon), not air.

Step 3: Storage of Anhydrous Solvent

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- Transfer the purified, distilled **N-octylformamide** via cannula into an oven-dried storage vessel (e.g., a Straus flask) containing a small amount of freshly activated 3Å molecular sieves.
- Seal the vessel under a positive pressure of inert gas.
- Label the flask clearly with the contents, date of purification, and a warning that it is anhydrous.

Diagram: Troubleshooting Logic for Failed Reactions

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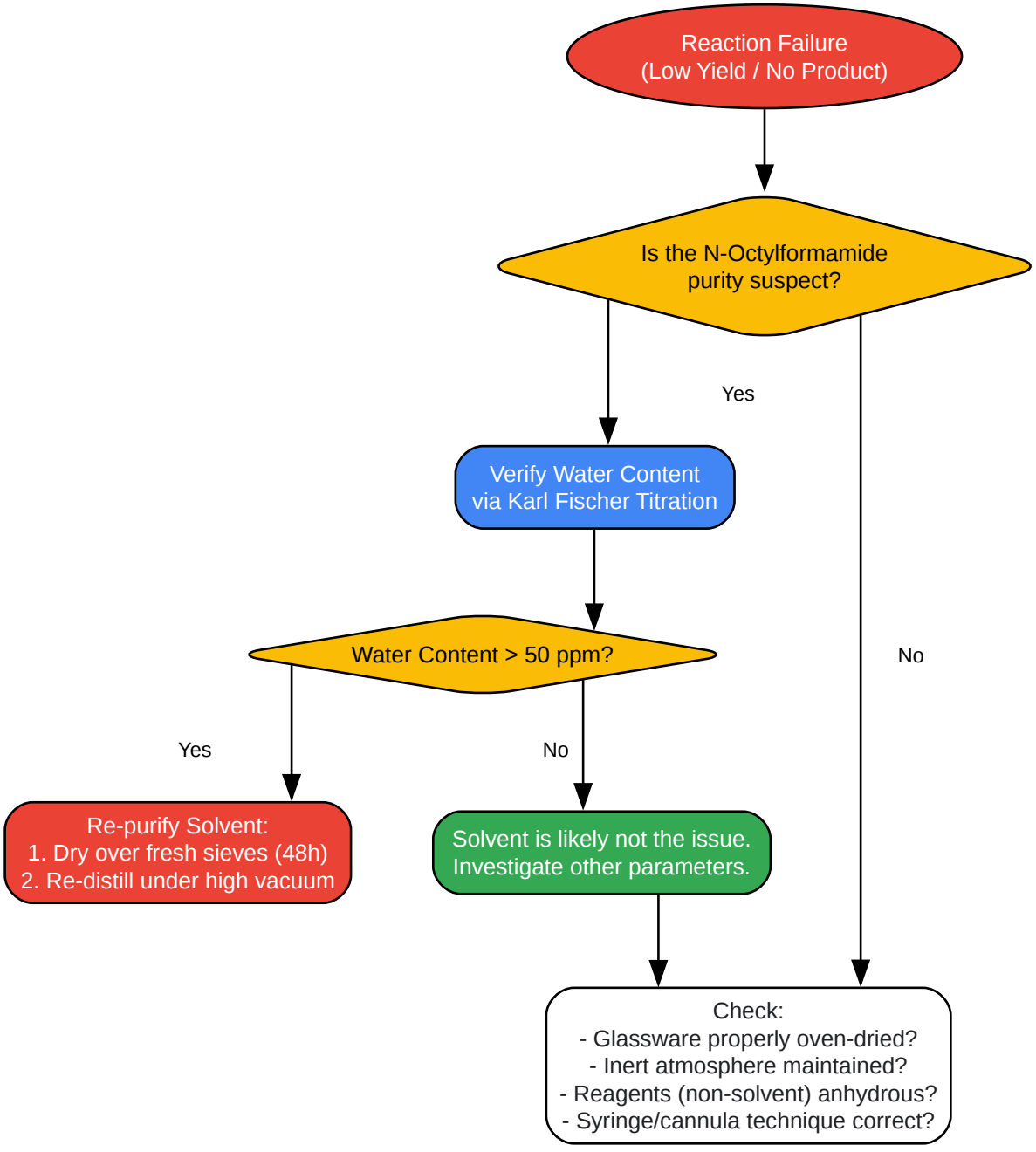

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Caption: Decision tree for troubleshooting failed moisture-sensitive reactions.

References

- PubChem.**N-Octylformamide**. National Center for Biotechnology Information. [Link]
- Blotz, M.N-**n-Octylformamide**.[Link]

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- NIST.Formamide, N-octyl-. NIST Chemistry WebBook. [Link]
- NIST.Formamide, N-octyl-. NIST Chemistry WebBook. [Link]
- Perrin, D. D., & Armarego, W. L. F.Drying of Organic Solvents: Quantitative Evaluation of the Efficiency of Several Desiccants. Journal of Organic Chemistry. [Link]
- Organic Syntheses.Octanal.[Link]
- ResearchGate.Which is the Best way to make Dry DMF?[Link]
- The Royal Society of Chemistry.Supplementary Information.[Link]
- Molecular Inorganic Chemistry.Working with air and moisture sensitive compounds.[Link]
- Google Patents.
- Chemistry LibreTexts.Drying Solvents.[Link]
- University of Pittsburgh.Techniques for Handling Air- and Moisture-Sensitive Compounds. [Link]
- ResearchGate.How to distill N,N- Dimethyl Formamide DMF?[Link]
- Organic Syntheses.α-(p-TOLYL)-N,N-DIMETHYL-p-TOLUIDINE.[Link]
- Fulmer, G. R., et al.NMR Chemical Shifts of Trace Impurities: Common Laboratory Solvents, Organics, and Gases in Deuterated Solvents Relevant to the Organometallic Chemist. Organometallics. [Link]
- SciSpace.The Purification of N,N-Dimethylformamide and Acetonitrile for Polarographic Use. [Link]
- ResearchGate.How can I get anhydrous formamide?[Link]

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Sources

- 1. Formamide, N-octyl- [webbook.nist.gov]
- 2. Formamide, N-octyl- [webbook.nist.gov]
- 3. Air-Sensitive Chemistry: Practical and Safety Considerations [fishersci.com]
- 4. researchgate.net [researchgate.net]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. fishersci.com [fishersci.com]
- 7. Handling DMF Safely: A Guide to Storage, Transport, and Exposure Limits - hangdachem.com [hangdachem.com]
- 8. ccc.chem.pitt.edu [ccc.chem.pitt.edu]
- 9. labsolu.ca [labsolu.ca]
- 10. N-octylformamide | 6282-06-0 [chemicalbook.com]
- 11. molan.wdfiles.com [molan.wdfiles.com]
- 12. ccc.chem.pitt.edu [ccc.chem.pitt.edu]
- 13. N-Octylformamide | C9H19NO | CID 221394 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 14. uni-muenster.de [uni-muenster.de]

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